

Purification of 15-Methyloctadecanoyl-CoA: Application Notes and Protocols

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Compound of Interest

Compound Name: 15-Methyloctadecanoyl-CoA

Cat. No.: B15551941

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Introduction

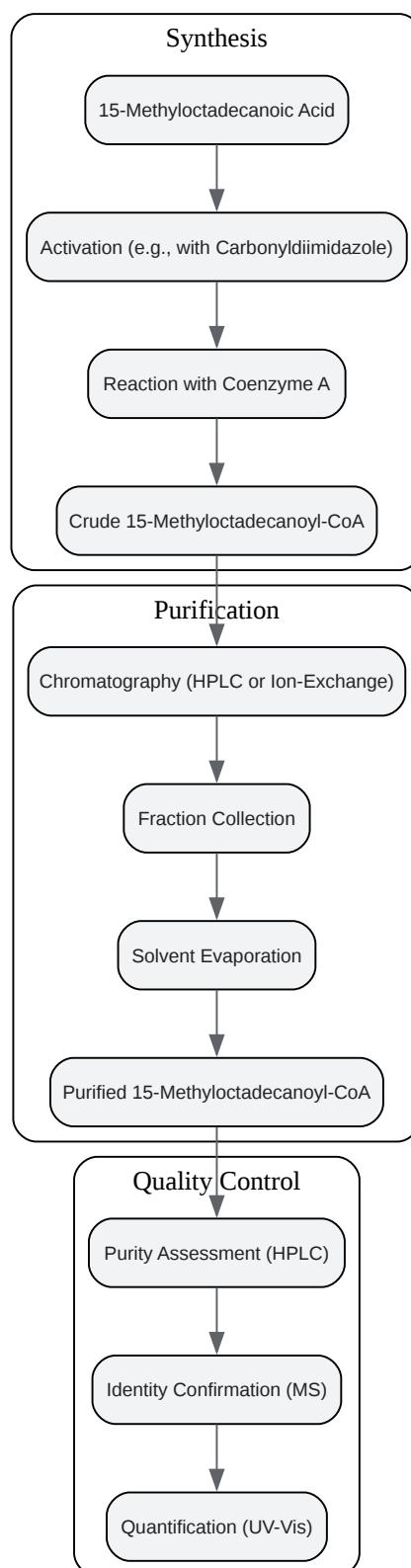
15-Methyloctadecanoyl-CoA is a branched-chain fatty acyl-CoA that plays a role in lipid metabolism and cellular signaling. As a substrate for various enzymes and a potential modulator of nuclear receptors like PPAR α , the availability of highly purified **15-Methyloctadecanoyl-CoA** is crucial for accurate *in vitro* and *in vivo* studies.^[1] These application notes provide detailed protocols for the purification of **15-Methyloctadecanoyl-CoA**, primarily following its chemical synthesis. The methodologies described are based on established techniques for the purification of other long-chain and branched-chain fatty acyl-CoAs and can be adapted for this specific molecule.

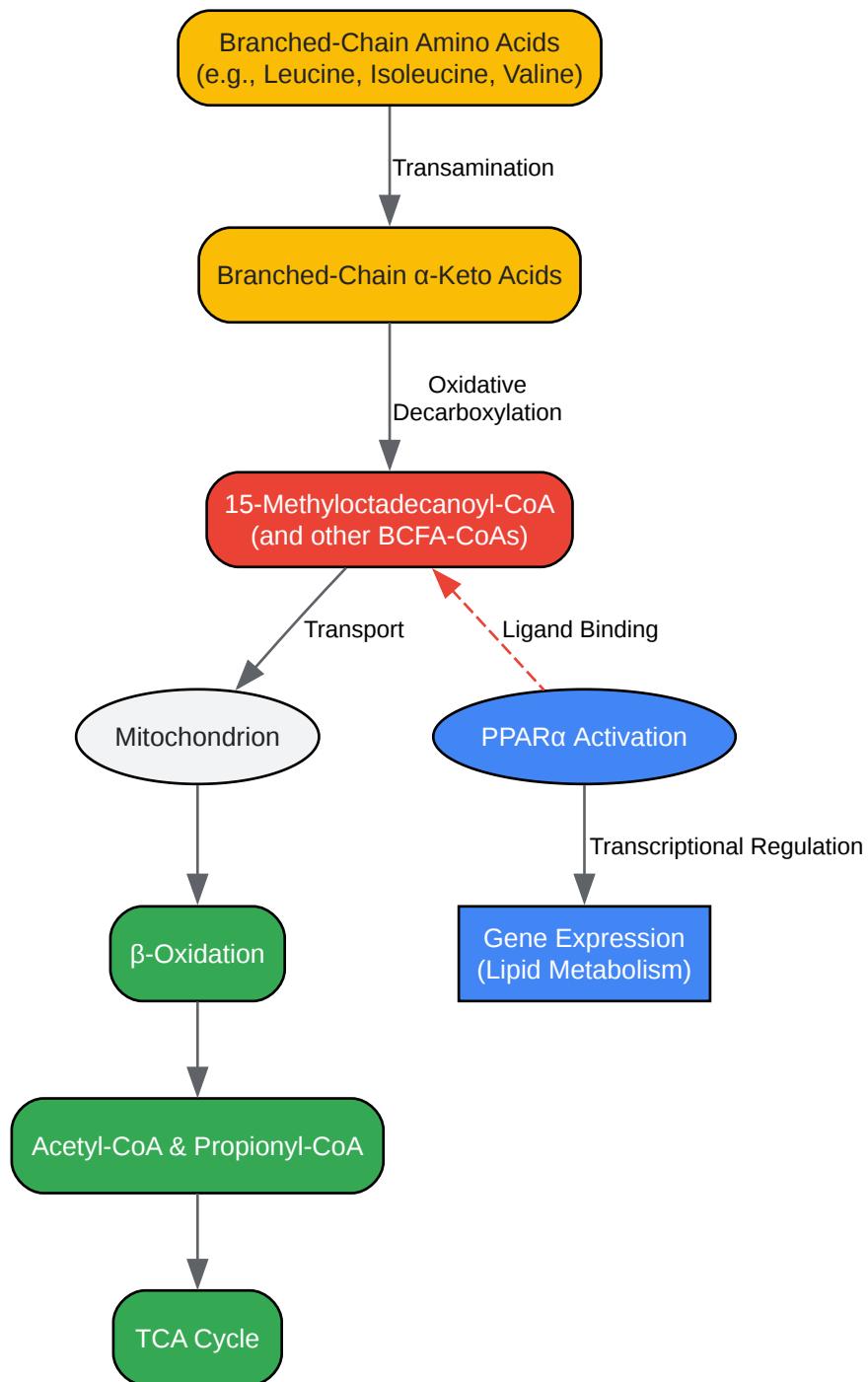
Synthesis of 15-Methyloctadecanoyl-CoA

Prior to purification, **15-Methyloctadecanoyl-CoA** must be synthesized. A common and effective method involves the conversion of the free fatty acid (15-methyloctadecanoic acid) to an activated intermediate, such as an acyl-imidazole, which then reacts with Coenzyme A (CoA) to form the desired thioester. The synthesized product is then purified using the chromatographic techniques detailed below. This approach is suitable for preparing acyl-CoA thioesters of various chain lengths and degrees of unsaturation.^[2]

General Experimental Workflow

The overall process for obtaining purified **15-Methyloctadecanoyl-CoA** involves synthesis followed by chromatographic purification and subsequent quality control analysis.





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References

- 1. Very-Long-Chain and Branched-Chain Fatty Acyl-CoAs are High Affinity Ligands for the Peroxisome Proliferator-Activated Receptor α (PPAR α) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. A new method for the preparation of acyl-CoA thioesters - PubMed [pubmed.ncbi.nlm.nih.gov]
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